

Nepitrin precipitation in DMSO stock solution

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Compound of Interest		
Compound Name:	Nepitrin	
Cat. No.:	B1678194	Get Quote

Technical Support Center: Nepitrin in DMSO

This technical support center provides guidance for researchers, scientists, and drug development professionals on the common challenges associated with the preparation, storage, and use of **Nepitrin** stock solutions in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **Nepitrin** stock solutions?

A1: **Nepitrin** is soluble in DMSO, and it is the recommended solvent for preparing high-concentration stock solutions for in vitro and in vivo studies.[1][2][3]

Q2: What is the solubility of **Nepitrin** in DMSO?

A2: **Nepitrin** exhibits good solubility in DMSO. Commercially available data suggests a solubility of up to 100 mg/mL (209.03 mM).[1][3] Another source indicates a solubility of 30 mg/mL (62.71 mM).[2] It is recommended to use sonication to aid in the dissolution of **Nepitrin** in DMSO.[1][2]

Q3: How should I store my **Nepitrin**-DMSO stock solution?

A3: For optimal stability, it is recommended to store **Nepitrin** stock solutions in tightly sealed vials, protected from light and moisture.[1] For long-term storage, aliquoting the stock solution into single-use vials is advised to prevent repeated freeze-thaw cycles.[1] Recommended storage temperatures and durations are:



- -80°C for up to 6 months.[1]
- -20°C for up to 1 month.[1]

Q4: Why did my **Nepitrin** precipitate out of the DMSO stock solution during storage?

A4: Precipitation of **Nepitrin** from a DMSO stock solution during storage can be attributed to several factors:

- Supersaturation: The initial concentration of the stock solution may have exceeded the solubility limit of Nepitrin in DMSO at the storage temperature.
- Temperature Fluctuations: Changes in temperature during storage can decrease the solubility of the compound, leading to precipitation.
- Moisture Absorption: DMSO is hygroscopic and readily absorbs moisture from the air. The
 presence of water in the DMSO can significantly reduce the solubility of hydrophobic
 compounds like Nepitrin.[1] It is crucial to use anhydrous DMSO and store it under dry
 conditions.[1]

Q5: My **Nepitrin** is dissolved in DMSO, but it precipitates when I dilute it into my aqueous cell culture medium. Why is this happening and how can I prevent it?

A5: This is a common phenomenon known as "solvent-shifting" or "crashing out." **Nepitrin**, while soluble in the organic solvent DMSO, is likely poorly soluble in aqueous solutions like cell culture media or phosphate-buffered saline (PBS). When the DMSO stock is diluted into an aqueous medium, the solvating power of the DMSO is lost, causing the compound to precipitate.[4][5][6]

To prevent this, it is recommended to add the DMSO stock solution to the aqueous medium slowly and dropwise while vigorously stirring or vortexing.[4][7] This rapid dispersal of the compound in the larger volume of aqueous buffer can help to keep it in solution. For some applications, the use of co-solvents such as PEG300 or Tween-80 may be necessary to improve aqueous solubility.[1]

Troubleshooting Guide

Troubleshooting & Optimization

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Observation	Potential Cause	Recommended Solution
Nepitrin powder does not fully dissolve in DMSO.	1. Concentration is above the solubility limit. 2. Insufficient dissolution time or energy. 3. Hygroscopic DMSO with high water content.[1]	1. Try preparing a more dilute stock solution. 2. Use sonication and gentle warming (e.g., 37°C) to aid dissolution. [1][7] 3. Use fresh, anhydrous DMSO.[1]
Precipitate forms in the DMSO stock solution during storage (e.g., at -20°C or -80°C).	1. Solution was supersaturated. 2. Moisture has been absorbed by the DMSO. 3. Fluctuations in storage temperature.[7]	1. Ensure the stock concentration is within the known solubility limit. 2. Use anhydrous DMSO and store in tightly sealed vials. 3. Prepare single-use aliquots to avoid freeze-thaw cycles.[1] 4. Before use, gently warm the vial to room temperature and vortex to attempt to redissolve the precipitate.
Solution becomes cloudy or a precipitate forms immediately upon dilution into aqueous buffer/media.	1. Low aqueous solubility of Nepitrin. 2. Final concentration in the aqueous medium is too high. 3. Improper dilution technique.	1. Add the DMSO stock solution dropwise to the vigorously stirring aqueous buffer.[4][7] 2. Decrease the final concentration of Nepitrin in the working solution. 3. Consider the use of a cosolvent system (e.g., with PEG300 or Tween-80) if compatible with your experiment.[1]
The solution is initially clear after dilution but becomes cloudy over time in the incubator.	1. Slow precipitation of Nepitrin at the final concentration and temperature. 2. Interaction with components in the cell culture media.	Prepare working solutions fresh and use them immediately. 2. Test a lower final concentration of Nepitrin.



Quantitative Data Summary

The solubility of flavonoids in DMSO is generally temperature-dependent, with solubility increasing at higher temperatures. While specific data for **Nepitrin** across a range of temperatures is not readily available, the following table summarizes the known solubility at ambient temperature.

Compound	Solvent	Solubility	Molar Concentration	Notes
Nepitrin	DMSO	100 mg/mL[1][3]	209.03 mM	Sonication is recommended to aid dissolution.[1]
Nepitrin	DMSO	30 mg/mL[2]	62.71 mM	

Experimental Protocols

Protocol 1: Preparation of a 100 mM Nepitrin Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **Nepitrin**.

Materials:

- Nepitrin powder (Molecular Weight: 478.40 g/mol)
- Anhydrous, sterile-filtered Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (water bath)

Procedure:



- Calculate the required mass: To prepare 1 mL of a 100 mM stock solution, weigh out 47.84 mg of Nepitrin powder.
- Weighing: Accurately weigh the calculated amount of **Nepitrin** and transfer it to a sterile vial.
- Solvent Addition: Add 1 mL of anhydrous DMSO to the vial containing the **Nepitrin** powder.
- Dissolution: Tightly cap the vial and vortex thoroughly for 1-2 minutes. If the powder is not fully dissolved, sonicate the vial in a water bath for 10-15 minutes. Gentle warming to 37°C can also be applied.
- Visual Inspection: Visually inspect the solution to ensure that all of the solid has dissolved and the solution is clear.
- Aliquoting and Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.

Protocol 2: Preparation of a Working Solution by Dilution in Aqueous Medium

This protocol describes the proper technique for diluting the DMSO stock solution into an aqueous medium (e.g., cell culture medium, PBS) to minimize precipitation.

Materials:

- 100 mM Nepitrin in DMSO stock solution
- Sterile aqueous medium
- Sterile tubes
- Vortex mixer

Procedure:

• Pre-warm the aqueous medium: If applicable to your experiment (e.g., for cell culture), warm the aqueous medium to the desired temperature (e.g., 37°C).



- Dispense the aqueous medium: In a sterile tube, dispense the final volume of the aqueous medium required for your working solution.
- Calculate the volume of stock solution: Determine the volume of the **Nepitrin**-DMSO stock solution needed to achieve your desired final concentration. For example, to make a 100 μ M working solution from a 100 mM stock, you would perform a 1:1000 dilution (e.g., add 1 μ L of stock to 999 μ L of medium).
- Dilution: While vigorously vortexing or stirring the aqueous medium, add the calculated volume of the **Nepitrin**-DMSO stock solution drop by drop. This ensures rapid dispersal and reduces the likelihood of precipitation.
- Final Mixing: Once the stock solution is added, continue to vortex the working solution for a few more seconds to ensure it is homogenous.
- Immediate Use: It is recommended to use the freshly prepared working solution immediately to minimize the risk of precipitation over time.

Visualizations Signaling Pathways Experimental Workflow

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